

1-Eicosene: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Eicosene**

Cat. No.: **B165122**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Eicosene is a long-chain alpha-olefin with the chemical formula C₂₀H₄₀. As a terminal alkene, its reactivity is primarily defined by the presence of a double bond at the C1 position, making it a valuable precursor in the synthesis of a variety of chemical compounds. Its long alkyl chain imparts properties characteristic of fatty compounds, such as hydrophobicity and solubility in organic solvents. This guide provides an in-depth overview of **1-Eicosene**, including its chemical and physical properties, key synthetic applications, and detailed experimental protocols relevant to research and development.

Chemical Identification and Properties

The Chemical Abstracts Service (CAS) number for **1-Eicosene** is 3452-07-1. It is also known by several synonyms, which are listed in the table below along with its key chemical identifiers and physical properties.

Identifier/Property	Value
CAS Number	3452-07-1
Molecular Formula	C ₂₀ H ₄₀
Molecular Weight	280.53 g/mol
IUPAC Name	Icos-1-ene
Synonyms	α-Eicosene, Cetyl ethylene, Icos-1-ene, Methylene nonadecane, Neodene 20, NSC 77138
Appearance	Colorless liquid to solid (depending on temperature)
Melting Point	26-30 °C
Boiling Point	151 °C at 1.5 mmHg
Density	0.792 g/cm ³
Solubility	Insoluble in water; soluble in organic solvents like ether and chloroform. [1]

Applications in Synthesis and Polymer Science

1-Eicosene serves as a versatile building block in organic synthesis and polymer chemistry. Its primary applications include:

- Surfactant and Polymer Production: It is a key raw material in the manufacturing of various polymers and surfactants.[\[1\]](#)
- Chemical Intermediate: The terminal double bond allows for a range of chemical transformations, making it a valuable intermediate in the synthesis of more complex molecules.[\[1\]](#)
- Lubricant Additives: Its long-chain structure contributes to its use in the formulation of lubricants and as a viscosity adjustor.

- Drilling Fluids: C18-C20 olefins, including **1-eicosene**, are utilized in drilling fluids for off-shore oil exploration.

Experimental Protocols

Synthesis of 1,2-Eicosanediol via Epoxidation and Hydrolysis

This protocol describes a two-step synthesis of 1,2-eicosanediol from **1-eicosene**. The first step involves the epoxidation of the double bond to form 1,2-epoxyeicosane, followed by acid-catalyzed hydrolysis to yield the diol.

Step 1: Epoxidation of **1-Eicosene**

Materials:

- **1-Eicosene**
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve **1-eicosene** in dichloromethane.

- Cool the solution to 0 °C in an ice bath.
- Slowly add meta-chloroperoxybenzoic acid (m-CPBA) portion-wise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 4-6 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Wash the combined organic layers with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain crude 1,2-epoxyeicosane.

Step 2: Hydrolysis of 1,2-Epoxyeicosane

Materials:

- Crude 1,2-epoxyeicosane
- Tetrahydrofuran (THF)
- 1 M Sulfuric acid
- Saturated sodium bicarbonate solution
- Ethyl acetate
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar

- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve the crude 1,2-epoxyeicosane in a mixture of tetrahydrofuran and water.
- Add 1 M sulfuric acid to the solution.
- Heat the mixture to reflux and maintain for 2-3 hours.
- Monitor the reaction by TLC until the epoxide is consumed.
- Cool the reaction mixture to room temperature and neutralize with a saturated sodium bicarbonate solution.
- Extract the product with ethyl acetate.
- Wash the combined organic layers with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude 1,2-eicosanediol by column chromatography or recrystallization.

Ziegler-Natta Catalyzed Copolymerization of Ethylene and 1-Eicosene

This protocol outlines a general procedure for the copolymerization of ethylene and **1-eicosene** using a supported Ziegler-Natta catalyst.

Materials:

- High-purity ethylene

- **1-Eicosene**, purified and dried
- Supported Ziegler-Natta catalyst (e.g., TiCl₄/MgCl₂)
- Triethylaluminum (TEAL) as a cocatalyst
- Anhydrous hexane as a solvent
- High-pressure stainless-steel reactor equipped with a mechanical stirrer, temperature and pressure controls, and an injection system.
- Acidified methanol for quenching

Procedure:

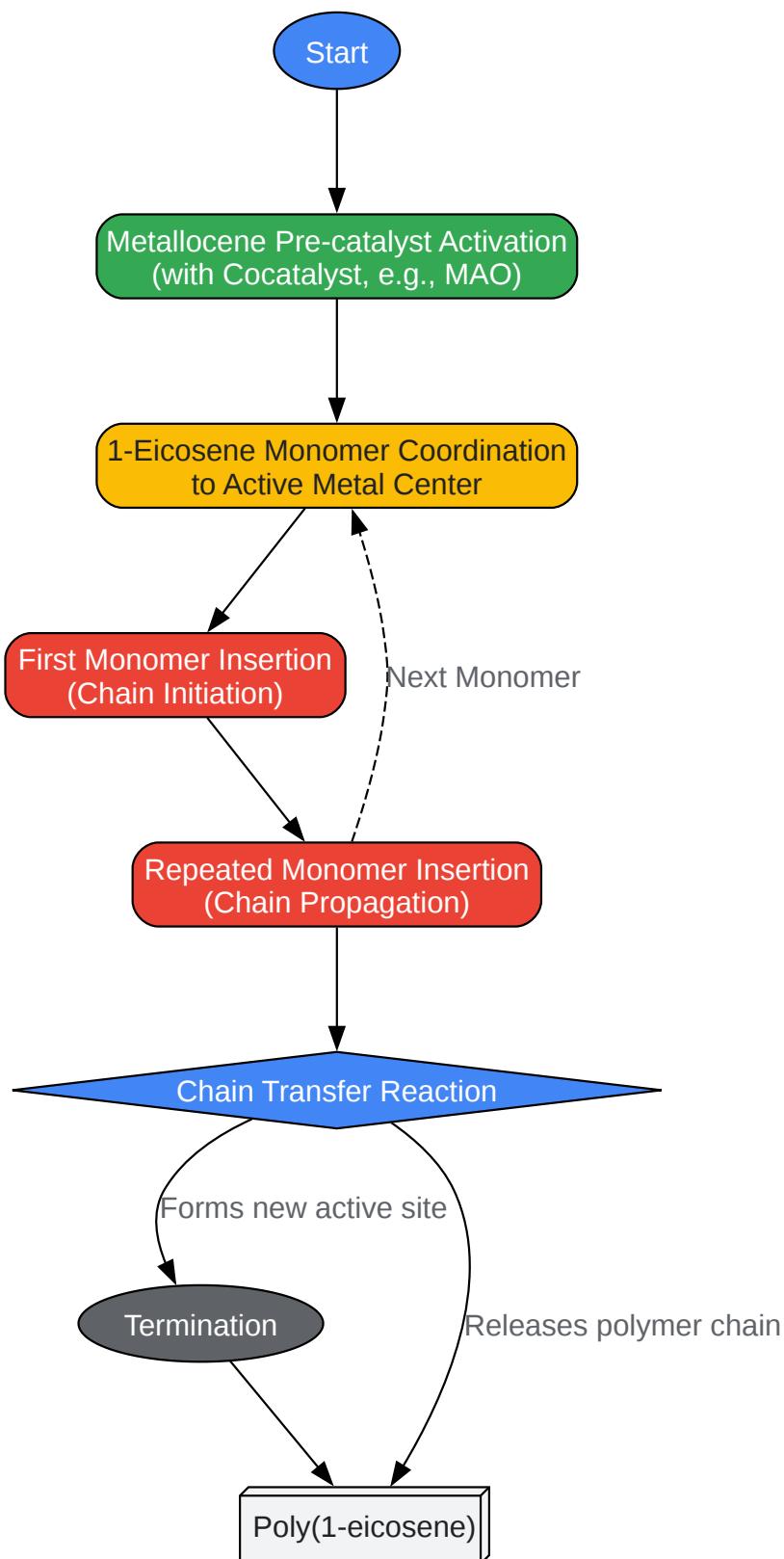
- Thoroughly dry and purge the reactor with high-purity nitrogen.
- Introduce anhydrous hexane into the reactor.
- Add the desired amount of **1-eicosene** to the solvent.
- Inject the triethylaluminum (TEAL) cocatalyst solution into the reactor and stir.
- Introduce the Ziegler-Natta catalyst slurry into the reactor to initiate polymerization.
- Pressurize the reactor with ethylene to the desired pressure and maintain a constant pressure throughout the reaction.
- Control the reaction temperature using the reactor's heating/cooling system.
- After the desired reaction time, terminate the polymerization by injecting acidified methanol.
- Vent the reactor and collect the polymer product.
- Wash the polymer with methanol and dry under vacuum.

Visualized Workflows and Pathways

Ziegler-Natta Polymerization Workflow

The following diagram illustrates the general workflow for the Ziegler-Natta catalyzed polymerization of an alpha-olefin like **1-eicosene**.



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References

- 1. Organic Syntheses Procedure [orgsyn.org]
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Phone: (601) 213-4426
Email: info@benchchem.com